

HPLC method for the analysis of 2-Bromo-4-hydroxybenzoic acid

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Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzoic acid

Cat. No.: B1284041

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An Application Note and Protocol for the HPLC Analysis of **2-Bromo-4-hydroxybenzoic Acid**

Application Note

Introduction

2-Bromo-4-hydroxybenzoic acid is a crucial intermediate in the synthesis of various pharmaceutical compounds. Its purity is a critical determinant of the safety and efficacy of the final active pharmaceutical ingredient (API). Consequently, a robust and reliable analytical method is necessary for its identification and quantification, as well as for the detection of any process-related impurities. This application note details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **2-Bromo-4-hydroxybenzoic acid**. The described method is designed to be simple, accurate, and suitable for routine quality control and stability testing. While a specific validated method for **2-Bromo-4-hydroxybenzoic acid** is not widely published, this method is adapted from validated methods for structurally similar compounds such as 4-hydroxybenzoic acid and other brominated benzoic acids.[1][2][3][4]

Principle

The method employs a reversed-phase C18 column to separate **2-Bromo-4-hydroxybenzoic acid** from potential impurities. A gradient elution with a mobile phase consisting of an acidic aqueous solution and an organic solvent allows for the effective separation of compounds with

varying polarities. Detection is performed using a UV detector, leveraging the chromophoric nature of the analyte.

Experimental Protocols

1. Instrumentation and Reagents

- Instrumentation:
 - HPLC system with a gradient pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
 - Data acquisition and processing software (e.g., Empower™, Chromeleon™).
 - Analytical balance (0.01 mg readability).
 - pH meter.
 - Volumetric flasks and pipettes (Class A).
 - Syringe filters (0.45 µm).
- Reagents and Materials:
 - **2-Bromo-4-hydroxybenzoic acid** reference standard.
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Phosphoric acid (ACS grade).[\[3\]](#)[\[4\]](#)
 - Water (HPLC grade or purified to 18.2 MΩ·cm).
 - HPLC Column: C18, 150 mm x 4.6 mm, 5 µm particle size (e.g., Phenomenex Kinetex C18 or equivalent).[\[3\]](#)[\[4\]](#)

2. Preparation of Solutions

- Diluent: A mixture of Acetonitrile and Water (50:50, v/v).
- Mobile Phase A: 0.1% Phosphoric acid in Water (v/v).[\[3\]](#)[\[4\]](#)
- Mobile Phase B: Acetonitrile.[\[3\]](#)[\[4\]](#)
- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **2-Bromo-4-hydroxybenzoic acid** reference standard into a 100 mL volumetric flask. Add about 70 mL of diluent, sonicate to dissolve, then dilute to the mark with diluent and mix well.
- Sample Solution (100 µg/mL): Accurately weigh approximately 10 mg of the **2-Bromo-4-hydroxybenzoic acid** sample into a 100 mL volumetric flask. Add about 70 mL of diluent, sonicate to dissolve, then dilute to the mark with diluent and mix well. If necessary, filter the solution through a 0.45 µm syringe filter before injection.

3. Chromatographic Conditions

Parameter	Condition
HPLC Column	C18, 150 mm x 4.6 mm, 5 μ m
Mobile Phase	A: 0.1% Phosphoric Acid in Water B: Acetonitrile
Gradient	Time (min)
0	
15	
20	
22	
25	
Flow Rate	1.0 mL/min ^[3]
Column Temperature	30 °C
Injection Volume	10 μ L
Detection Wavelength	230 nm ^[4]
Run Time	25 minutes

4. System Suitability

To ensure the validity of the analytical results, system suitability tests should be performed before sample analysis. Inject the Standard Stock Solution five times and evaluate the following parameters:

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
%RSD of Peak Area	$\leq 2.0\%$

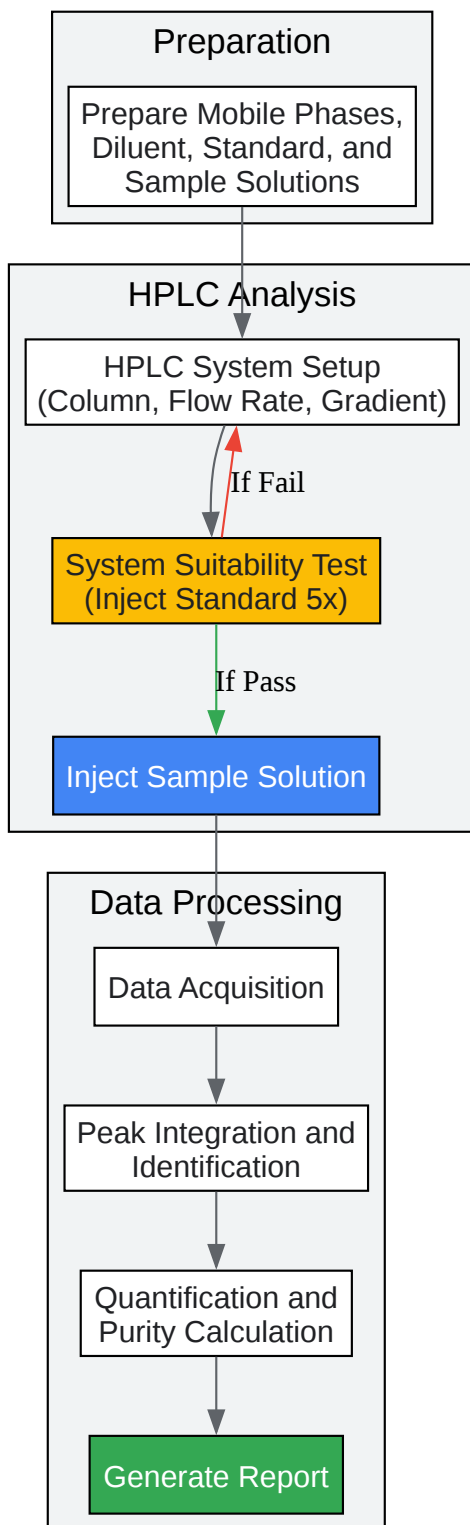
Data Presentation

The following table summarizes hypothetical quantitative data for the analysis of a **2-Bromo-4-hydroxybenzoic acid** sample.

Sample ID	Retention Time (min)	Peak Area	Concentration (µg/mL)	Purity (%)
Standard	8.52	1254367	100.0	99.9
Sample 01	8.51	1248953	99.6	99.5
Impurity A	5.23	3120	-	0.25
Impurity B	9.87	2500	-	0.20

Visualization

HPLC Analysis Workflow for 2-Bromo-4-hydroxybenzoic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the HPLC analysis of **2-Bromo-4-hydroxybenzoic acid**.

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